

# Safeguarding Your Laboratory: Proper Disposal Procedures for Ketorolac-d5

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## Compound of Interest

Compound Name: Ketorolac-d5

Cat. No.: B585921

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For researchers, scientists, and drug development professionals, ensuring the safe handling and disposal of chemical compounds is paramount. This guide provides essential, step-by-step procedures for the proper disposal of **Ketorolac-d5**, a deuterated analog of the non-steroidal anti-inflammatory drug (NSAID) Ketorolac. Adherence to these guidelines is critical for maintaining a safe laboratory environment and complying with regulatory standards.

**Ketorolac-d5**, like its non-deuterated counterpart, should be handled as a hazardous chemical.<sup>[1][2]</sup> Waste containing this substance must be managed in accordance with local, state, and federal regulations.<sup>[1]</sup>

## Hazard and Disposal Summary

The following table summarizes key information regarding the hazards and recommended disposal methods for Ketorolac compounds.

Parameter	Information	References
Hazard Classification	Considered hazardous waste. [1] Toxic if swallowed.[2] May cause harm to the unborn child.	[1][2][3]
Primary Disposal Route	Dispose of contents/container to an approved waste disposal plant.	[2][4][5]
Alternative Disposal	Incineration in a licensed apparatus or burial in a landfill specifically licensed for chemical/pharmaceutical waste.	[1]
Container Disposal	Empty containers may still pose a chemical hazard and should be decontaminated. If not reused, they should be punctured to prevent re-use and disposed of in an authorized landfill.	[1]
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, eye protection, and face protection during handling and disposal.	[2][4]

## Step-by-Step Disposal Protocol

The following protocol outlines the recommended procedure for the disposal of **Ketorolac-d5**.

### 1. Personal Protective Equipment (PPE) and Safety Precautions:

- Before handling **Ketorolac-d5** waste, ensure you are wearing appropriate PPE, including safety glasses, gloves, and a lab coat.[2][4]

- Conduct all disposal procedures in a well-ventilated area to avoid inhalation of any dust or fumes.[\[2\]](#)[\[4\]](#)
- Avoid all personal contact with the chemical, including inhalation.[\[1\]](#)

## 2. Waste Segregation and Collection:

- Collect all waste materials containing **Ketorolac-d5**, including unused product, contaminated consumables (e.g., pipette tips, vials), and spill cleanup materials, in a designated and clearly labeled hazardous waste container.
- Do not mix **Ketorolac-d5** waste with other non-hazardous waste streams.

## 3. Preparing for Disposal:

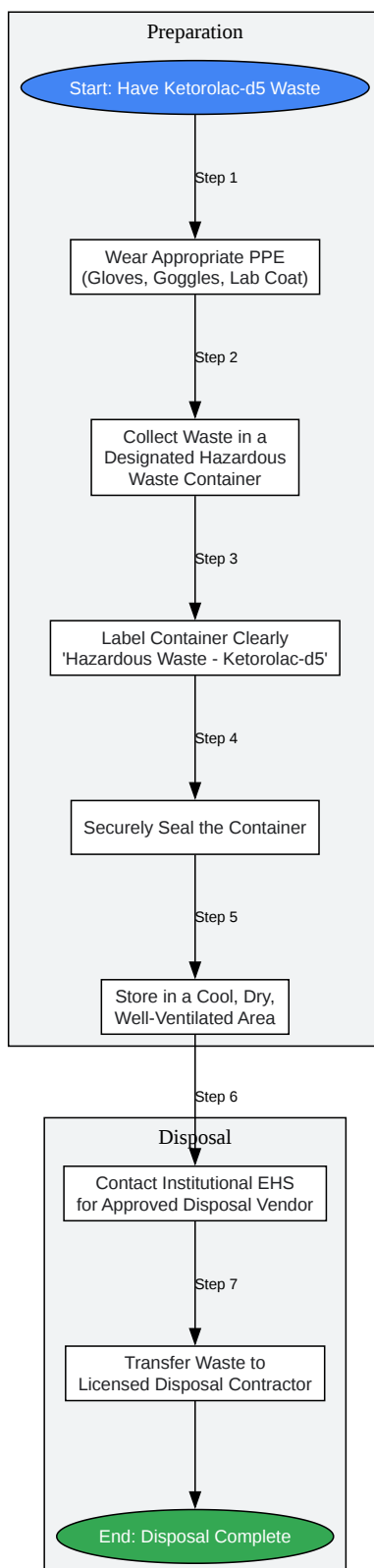
- Ensure the hazardous waste container is securely sealed.[\[5\]](#)
- Store the sealed container in a cool, dry, and well-ventilated area, away from incompatible materials such as oxidizing agents.[\[1\]](#)[\[5\]](#)

## 4. Final Disposal:

- Arrange for the collection and disposal of the hazardous waste through a licensed and approved waste disposal contractor.
- Consult with your institution's Environmental Health and Safety (EHS) department for specific procedures and approved vendors.
- All waste must be handled in accordance with local, state, and federal regulations.[\[1\]](#)

# Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Ketorolac-d5**.



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Caption: Workflow for the safe disposal of **Ketorolac-d5** waste.

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